

Technical Guide:

Cyclohexyltriphenylphosphonium Bromide (CAS 7333-51-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclohexyltriphenylphosphonium bromide

Cat. No.: B044559

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical entity associated with CAS number 7333-51-9, identified as **Cyclohexyltriphenylphosphonium bromide**. The primary application of this compound is as a reagent in the Wittig reaction, a fundamental transformation in organic synthesis for the formation of carbon-carbon double bonds. This document consolidates its chemical and physical properties, and details its role in synthetic chemistry. Notably, a comprehensive search of scientific literature and databases did not yield any information on the direct biological activity or involvement of **Cyclohexyltriphenylphosphonium bromide** in specific signaling pathways. Therefore, its utility in drug development is primarily as a synthetic intermediate rather than a pharmacologically active agent.

Chemical Information

Cyclohexyltriphenylphosphonium bromide is a quaternary phosphonium salt. Its core utility lies in its function as a precursor to a phosphorus ylide, the key reactive species in the Wittig reaction.

Table 1: Chemical and Physical Properties of **Cyclohexyltriphenylphosphonium Bromide**

Property	Value
CAS Number	7333-51-9
Molecular Formula	C ₂₄ H ₂₆ BrP
Molecular Weight	425.34 g/mol
Appearance	White to beige crystalline powder
Melting Point	265-272 °C
Solubility	No data available
Synonyms	Phosphonium, cyclohexyltriphenyl-, bromide (1:1); Bromo(cyclohexyl)triphenylphosphorane

Role in Organic Synthesis: The Wittig Reaction

The paramount application of **Cyclohexyltriphenylphosphonium bromide** is in the Wittig reaction. This reaction is a cornerstone of organic synthesis, enabling the conversion of aldehydes and ketones into alkenes. The process involves the reaction of a phosphorus ylide (a Wittig reagent) with a carbonyl compound.

The Wittig reaction proceeds through a series of well-defined steps, starting with the formation of the phosphorus ylide from the phosphonium salt.

Experimental Workflow: General Wittig Reaction



[Click to download full resolution via product page](#)

Caption: General workflow of the Wittig reaction starting from a phosphonium salt.

The reaction is initiated by the deprotonation of the α -carbon (adjacent to the phosphorus atom) of the phosphonium salt by a strong base, forming the phosphorus ylide. This ylide then attacks the carbonyl carbon of an aldehyde or ketone to form a betaine intermediate, which subsequently cyclizes to an oxaphosphetane. The oxaphosphetane then decomposes to yield the final alkene and triphenylphosphine oxide. The formation of the very stable phosphorus-oxygen double bond in triphenylphosphine oxide is the driving force for this reaction.

Experimental Protocols

While a specific, detailed experimental protocol for a reaction utilizing **Cyclohexyltriphenylphosphonium bromide** was not found in the surveyed literature, a general procedure for a Wittig reaction using a similar phosphonium salt is provided below as a representative example. Researchers should adapt this protocol based on the specific reactivity of the substrates and the desired product.

Objective: To synthesize an alkene from an aldehyde or ketone using a phosphonium salt.

Materials:

- **Cyclohexyltriphenylphosphonium bromide**
- Anhydrous solvent (e.g., Tetrahydrofuran (THF), Diethyl ether)
- Strong base (e.g., n-Butyllithium (n-BuLi) in hexane, Sodium hydride (NaH))
- Aldehyde or ketone
- Anhydrous work-up and purification reagents (e.g., saturated aqueous ammonium chloride, magnesium sulfate, silica gel for chromatography)
- Inert atmosphere apparatus (e.g., Schlenk line or glovebox)

Procedure:

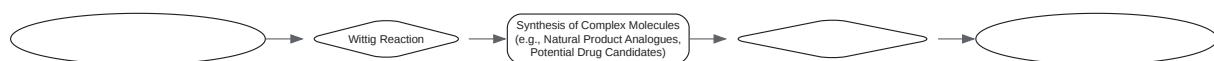
- Preparation of the Ylide:
 - In a flame-dried, two-necked round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), suspend **Cyclohexyltriphenylphosphonium bromide** (1.0 equivalent) in anhydrous THF.
 - Cool the suspension to 0 °C in an ice bath.
 - Slowly add a solution of n-BuLi in hexane (1.0 equivalent) dropwise to the stirred suspension.
 - Allow the mixture to warm to room temperature and stir for 1-2 hours. The formation of the ylide is often indicated by a color change (typically to a deep red or orange).
- Reaction with the Carbonyl Compound:
 - Cool the ylide solution to 0 °C.
 - Add a solution of the aldehyde or ketone (1.0 equivalent) in anhydrous THF dropwise.
 - Allow the reaction mixture to warm to room temperature and stir for several hours to overnight. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up and Purification:
 - Quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
 - Extract the aqueous layer with an organic solvent (e.g., diethyl ether or ethyl acetate).
 - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
 - Filter the drying agent and concentrate the filtrate under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel to isolate the desired alkene.

Biological Activity and Signaling Pathways

An extensive search of scientific databases and literature has been conducted to identify any reported biological activity or involvement in signaling pathways for

Cyclohexyltriphenylphosphonium bromide. No data was found to suggest that this compound has any direct pharmacological effects or that it modulates any known biological signaling pathways. Its role in the context of drug development and research appears to be exclusively as a synthetic reagent for the construction of more complex molecules, which may themselves have biological activity.

Logical Relationship: Role in Drug Discovery



[Click to download full resolution via product page](#)

Caption: The role of **Cyclohexyltriphenylphosphonium bromide** in the drug discovery process.

Conclusion

Cyclohexyltriphenylphosphonium bromide (CAS 7333-51-9) is a valuable reagent in organic synthesis, primarily employed in the Wittig reaction for the synthesis of alkenes. This technical guide has provided an overview of its chemical properties and its application in this context. For researchers and professionals in drug development, the significance of this compound lies in its utility as a building block for creating complex molecular architectures. There is currently no evidence to suggest that **Cyclohexyltriphenylphosphonium bromide** possesses inherent biological activity or interacts with cellular signaling pathways. Future research may uncover novel applications, but its current role is firmly established within the realm of synthetic chemistry.

- To cite this document: BenchChem. [Technical Guide: Cyclohexyltriphenylphosphonium Bromide (CAS 7333-51-9)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b044559#cas-number-7333-51-9-chemical-information>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com